

A Comprehensive Technical Guide on the Physicochemical Properties of trans-Anethole

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Compound of Interest

Compound Name: *trans-Anol*

Cat. No.: *B1235108*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of trans-anethole, a widely used compound in the pharmaceutical, food, and fragrance industries. The information is compiled to support research, development, and quality control activities, with a focus on quantitative data, experimental methodologies, and key chemical relationships.

General and Chemical Properties

trans-Anethole, systematically named 1-Methoxy-4-[(1E)-prop-1-en-1-yl]benzene, is an aromatic, unsaturated ether belonging to the phenylpropanoid class of organic compounds.^[1]
^[2] It is the more abundant and stable of the two isomers of anethole, the other being cis-anethole.^[2]^[3] The trans isomer is valued for its characteristic sweet, anise-like flavor and aroma.^[4] It is the major component in the essential oils of anise, star anise, and fennel.^[1]^[2]

Property	Value	Reference
IUPAC Name	1-Methoxy-4-[(1E)-prop-1-en-1-yl]benzene	[1]
Synonyms	(E)-Anethole, p-Propenylanisole, Anise camphor	[1][3]
Molecular Formula	C ₁₀ H ₁₂ O	[5][6]
Molecular Weight	148.20 g/mol	[5]
CAS Number	4180-23-8	[1]
EINECS Number	224-052-0	[7]
InChI Key	RUVINXPYWBROJD-ONEGZZNKSA-N	
SMILES String	COc1ccc(\C=C\C)cc1	

Physical Properties

At room temperature, trans-anethole can exist as a colorless to pale yellow liquid or as white crystals, as its melting point is close to ambient temperature.[4][5][8] It is known for being a fragrant, mildly volatile liquid.[1]

Property	Value	Conditions	Reference
Melting Point	20-21 °C	-	[1][4]
Boiling Point	234-237 °C	760 mmHg	[7][9]
81 °C	2 mmHg	[1]	
Density	0.988 g/mL	at 25 °C	[4]
0.99 g/cm ³	at 20 °C	[10]	
Refractive Index	1.559 - 1.562	at 20 °C	[9]
1.561	at 20 °C	[7]	
Vapor Pressure	1.33 hPa	at 63 °C	[10][11]
0.07 mmHg	-	[9]	
Flash Point	90 °C	-	[9][12]
101 °C	-	[6][10]	

Solubility Profile

trans-Anethole is characterized by its poor solubility in water but high solubility in many organic solvents.[1] This property is responsible for the "ouzo effect," where anise-flavored liqueurs become cloudy when diluted with water due to the spontaneous formation of a microemulsion.

[1]

Solvent	Solubility	Reference
Water	Very slightly soluble / Practically insoluble	[1] [5]
Ethanol	Freely soluble / High solubility	[1]
Acetone	Soluble	[5]
Benzene	Soluble	[5]
Chloroform	Miscible	
Diethyl Ether	Miscible	
Ethyl Acetate	Soluble	[5]
Carbon Disulfide	Soluble	[5]

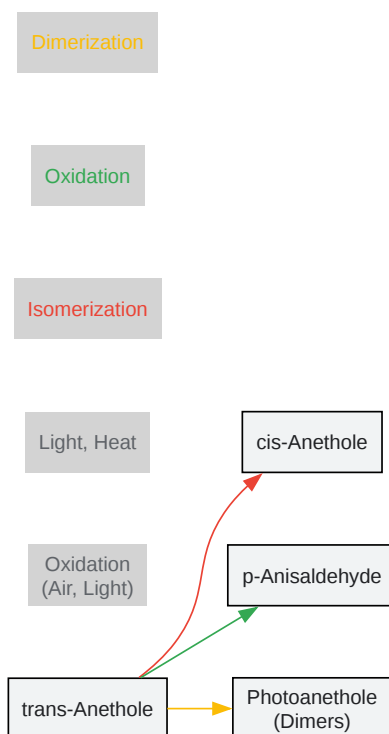
Spectral Data

Spectroscopic analysis is critical for the identification and structural elucidation of trans-anethole.

Technique	Key Data Points	Reference
UV-Vis	$\lambda_{\text{max}} \approx 259 \text{ nm}$	[13]
IR (Infrared)	Strong absorption at 965 cm^{-1} (confirms trans stereochemistry via out-of-plane C-H bending)	
^1H NMR	Signals at δ (ppm): 7.32 (d, 2H), 6.89 (d, 2H), 6.41 (d, 1H), 6.15 (dq, 1H), 3.84 (s, 3H, OMe), 1.92 (dd, 3H, =CHMe)	
^{13}C NMR	Signals at δ (ppm): 159.1, 131.8, 131.0, 127.4, 123.8, 114.4, 55.6 (OMe), 18.9 (Me)	
Mass Spec (EI)	Key fragments can be used for identification in GC-MS analysis.	

Stability and Chemical Transformations

trans-Anethole is stable under normal temperatures and pressures.[\[5\]](#) However, it can undergo chemical decay through processes like isomerization, oxidation, and dimerization, particularly when exposed to light, heat, or air (oxygen).[\[14\]](#)[\[15\]](#)



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Caption: Key degradation pathways of trans-anethole.

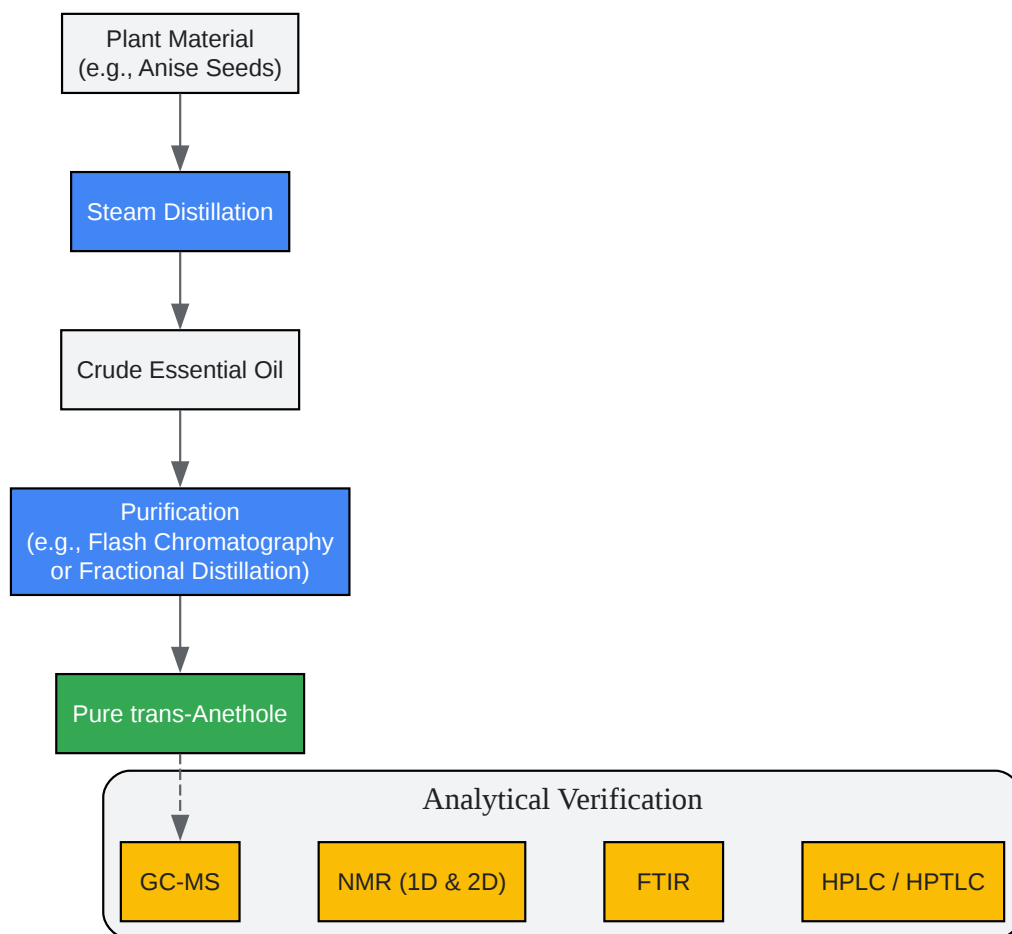
- Isomerization: Exposure to light and heat can convert the stable trans-anethole into its more toxic cis-isomer.[3][14] The melting point of an anethole sample is a critical specification, as it is depressed by the presence of the cis-isomer.[3]
- Oxidation: On exposure to air, trans-anethole can oxidize to form p-anisaldehyde, which alters the flavor and aroma profile.[15]
- Dimerization: Light exposure can also lead to the formation of dimers, such as photoanethole, which presents as a viscous mass with a disagreeable taste.[16]

Experimental Protocols

The determination of trans-anethole's properties and its quantification in various matrices rely on several standard and advanced analytical techniques.

Isolation and Purification Workflow

A common workflow for obtaining pure trans-anethole from natural sources like anise or fennel seeds involves extraction followed by purification and analysis.[17][16]



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